

Personal protective equipment for handling 1-(2-Aminophenyl)ethanol

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Compound of Interest

Compound Name: 1-(2-Aminophenyl)ethanol

Cat. No.: B077556

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Essential Safety and Handling Guide for 1-(2-Aminophenyl)ethanol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-(2-Aminophenyl)ethanol**. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Hazard Identification and GHS Classification

1-(2-Aminophenyl)ethanol and structurally similar compounds are classified as hazardous. The primary risks associated with this chemical include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^[2]

Signal Word: Warning^{[1][2]}

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.^[3] All personnel must be trained in the proper use of their protective equipment.^[4]

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles. ^[1] A face shield may be required for splash hazards. ^{[3][4]}	To protect against splashes and dust, preventing serious eye irritation. ^[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). ^{[3][4]} A disposable gown or lab coat is required. ^{[1][4]}	To prevent skin contact which can cause irritation. ^[1] Contaminated clothing must be removed and washed before reuse.
Respiratory Protection	Use in a well-ventilated area is required. ^[1] If dusts are generated or ventilation is inadequate, a NIOSH-approved P2 or N95 respirator is recommended. ^{[1][4]}	To prevent inhalation of dust or vapors, which may cause respiratory tract irritation. ^[2]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.^{[1][5]}
- Provide safety showers and eye-wash stations, and ensure their locations are clearly marked.^[5]

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.^{[1][5]}

- Avoid breathing dust or vapors.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5]
- Keep containers tightly closed when not in use.[1]
- Store in a cool, dry, and well-ventilated place, away from incompatible materials like strong oxidizing agents.[1][2] The substance is noted to be air-sensitive and should be stored under an inert gas.

Emergency and First Aid Procedures

Immediate action is critical in case of exposure. Always show the Safety Data Sheet (SDS) to attending medical personnel.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[1][6] Seek medical attention if you feel unwell.
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][6] If skin irritation occurs, seek medical advice.[1]
Eye Contact	Immediately rinse cautiously with water for several minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do so. Continue rinsing and consult an ophthalmologist.
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water and then drink plenty of water (two glasses at most). Seek immediate medical attention.[5]

Spill and Disposal Plan

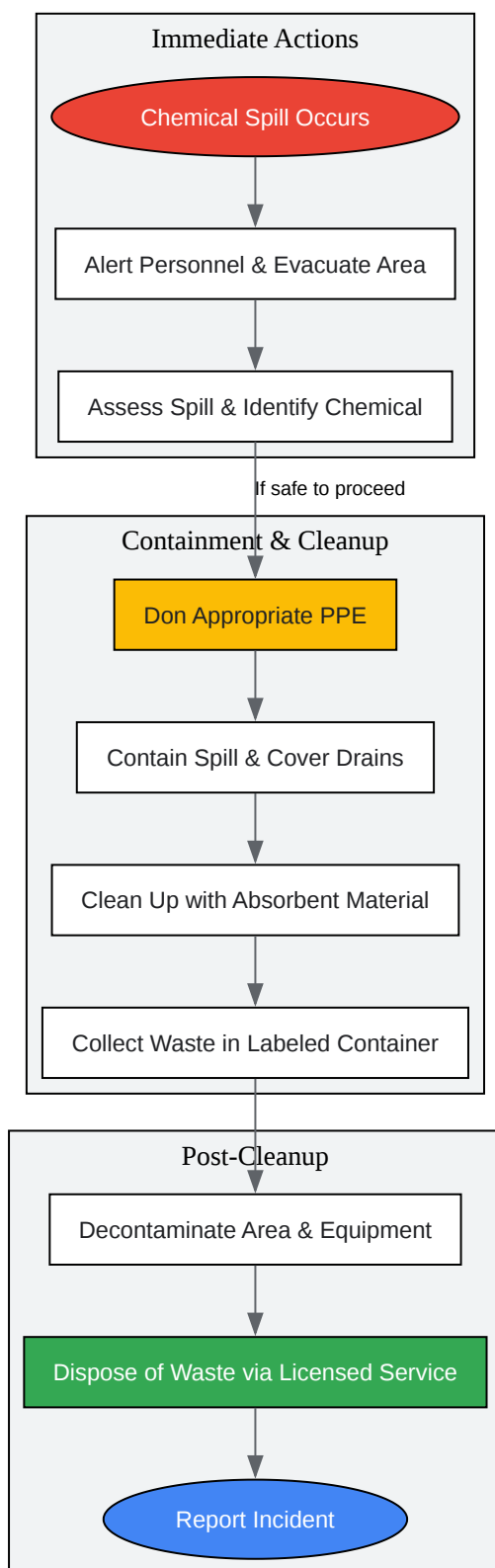
Spill Containment and Cleanup:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Cover drains to prevent the material from entering sewers.
- Clean-up: For solid spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.^[1] For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container.^{[8][9]}
- Decontaminate: Clean the affected area thoroughly.

Disposal:

- Disposal of **1-(2-Aminophenyl)ethanol** and its containers must be conducted in accordance with all local, regional, and national regulations.^{[2][5]}
- It is recommended to use a licensed professional waste disposal service.^[2] Do not allow the product to enter drains or the environment.^[1]

Workflow for Chemical Spill Response



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Caption: Logical workflow for responding to a chemical spill in the laboratory.

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